

A Comprehensive Technical Guide to (S)-(+)-5-Oxo-2-tetrahydrofuran carboxylic Acid

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Compound of Interest

Compound Name:	(S)-(+)-5-Oxo-2-tetrahydrofuran carboxylic acid
Cat. No.:	B118038

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **(S)-(+)-5-Oxo-2-tetrahydrofuran carboxylic acid**, a versatile chiral building block crucial in organic synthesis and medicinal chemistry. This document outlines its chemical identity, physical properties, detailed experimental protocols for its synthesis and purification, and analytical methods for its characterization.

Chemical Identity and Synonyms

(S)-(+)-5-Oxo-2-tetrahydrofuran carboxylic acid is a chiral lactone that serves as a valuable intermediate in the synthesis of various complex molecules, including pharmaceuticals and natural products.^{[1][2]} Its utility stems from its bifunctional nature, possessing both a carboxylic acid and a lactone moiety. A comprehensive list of its synonyms and chemical identifiers is provided in Table 1 for clear identification and cross-referencing in research and development.

Table 1: Synonyms and Chemical Identifiers for **(S)-(+)-5-Oxo-2-tetrahydrofuran carboxylic acid**

Identifier Type	Identifier	Source
Systematic Name	(2S)-5-Oxotetrahydrofuran-2-carboxylic acid	[3]
(S)-5-Oxotetrahydro-2-furancarboxylic acid	[4]	
(S)-(+)-5-Oxo-2-tetrahydrofuroic acid	[3]	
Common Synonyms	(S)-(+)-gamma-Carboxy-gamma-butyrolactone	[3]
(S)-gamma-Carboxy-gamma-butyrolactone	[3]	
S-Hothf	[4]	
5S-(-)-Butyrolactone Carboxylic Acid	[5]	
CAS Registry Number	21461-84-7	[1] [4]
54848-33-8	[3] [6]	
PubChem CID	5460533	
MDL Number	MFCD00064516	[4]
Beilstein/REAXYS Number	1424498	[4]
InChI	1S/C5H6O4/c6-4-2-1-3(9-4)5(7)8/h3H,1-2H2, (H,7,8)/t3-/m0/s1	[4]
InChI Key	QVADRSWDTZDDGR-VKHYHEASA-N	[4]
SMILES	OC(=O)[C@@@H]1CCC(=O)O1	[4]

Physicochemical Properties

The physical and chemical properties of **(S)-(+)-5-Oxo-2-tetrahydrofurancarboxylic acid** are critical for its handling, storage, and application in chemical reactions. A summary of its key properties is presented in Table 2.

Table 2: Physicochemical Properties of **(S)-(+)-5-Oxo-2-tetrahydrofurancarboxylic acid**

Property	Value	Source
Molecular Formula	C ₅ H ₆ O ₄	[4]
Molecular Weight	130.10 g/mol	[4]
Appearance	White to light yellow to beige crystalline powder	[2] [6]
Melting Point	71-73 °C (lit.)	[4]
Boiling Point	150-155 °C / 0.2 mmHg (lit.)	[4]
Optical Activity	[\alpha]D ₂₀ +14°, c = 5 in methanol	[4]
Enantiomeric Excess	ee: 99% (GLC)	[4]
Purity	98%	[4]

Experimental Protocols

Synthesis from L-Glutamic Acid

A common and efficient method for the synthesis of **(S)-(+)-5-Oxo-2-tetrahydrofurancarboxylic acid** involves the diazotization of L-glutamic acid.[\[3\]](#)[\[7\]](#) This reaction proceeds via an intramolecular cyclization.

Materials:

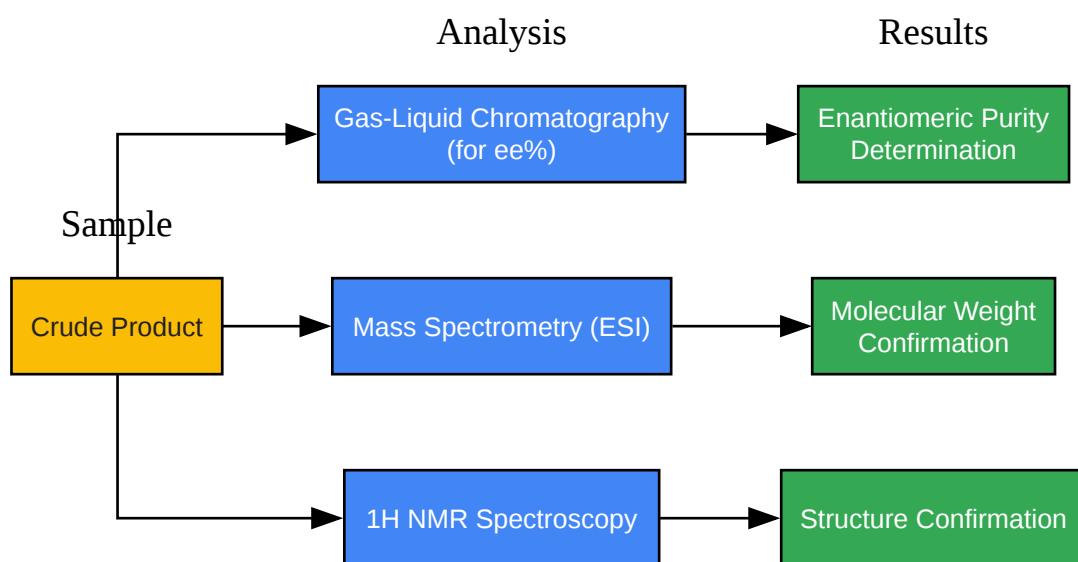
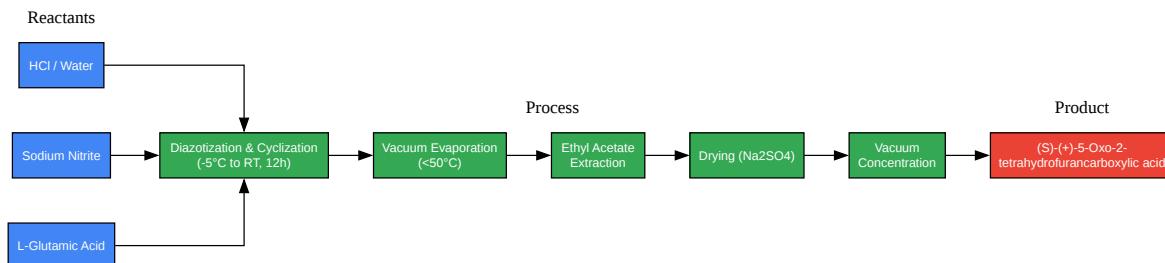
- L-Glutamic acid
- Sodium nitrite (NaNO₂)
- Hydrochloric acid (HCl)

- Water (H₂O)
- Ethyl acetate (EtOAc)
- Sodium sulfate (Na₂SO₄)

Procedure:

- In a conical flask, dissolve L-glutamic acid (10.07 g, 0.068 mol) in 20 mL of water.[\[7\]](#)
- Cool the solution to -5 °C in an ice-salt bath.[\[7\]](#)
- Slowly add a solution of sodium nitrite (7.0 g, 0.102 mol) in 20 mL of water to the cooled L-glutamic acid solution.[\[7\]](#) Concurrently, add 40 mL of water and hydrochloric acid.[\[7\]](#)
- Stir the reaction mixture continuously at room temperature for 12 hours.[\[7\]](#)
- Concentrate the reaction mixture by vacuum evaporation at a temperature below 50 °C to obtain a yellow oily substance.[\[7\]](#)
- Dissolve the resulting oil in ethyl acetate and filter to remove any solid precipitates.[\[7\]](#) Wash the solid with additional ethyl acetate.[\[7\]](#)
- Combine the filtrate and washings and dry over anhydrous sodium sulfate.[\[7\]](#)
- Remove the solvent by vacuum concentration to yield (S)-5-oxo-2-tetrahydrofuran carboxylic acid as a light yellow oil (8.1 g, 91.6% yield).[\[7\]](#)

Diagram 1: Synthesis Workflow



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